

# safety and hazards of 2-Bromo-6-fluorobenzamide

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## Compound of Interest

Compound Name: 2-Bromo-6-fluorobenzamide

Cat. No.: B177151

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An In-Depth Technical Guide to the Safety and Hazards of **2-Bromo-6-fluorobenzamide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed examination of the safety profile and potential hazards associated with **2-Bromo-6-fluorobenzamide** (CAS No. 107485-63-2), a key building block in modern synthetic chemistry. As its use in pharmaceutical and materials science research expands, a nuanced understanding of its safe handling, storage, and emergency management is paramount. This document moves beyond basic data to offer a field-proven perspective on risk mitigation and experimental integrity.

## Compound Profile and Hazard Identification

**2-Bromo-6-fluorobenzamide** is a solid, combustible organic compound. While it is a valuable synthetic intermediate, it is not benign. The primary hazards stem from its irritant properties upon contact with skin, eyes, and the respiratory system.<sup>[1]</sup> The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding these risks.

## GHS Classification

A thorough risk assessment begins with the official hazard classifications. The documented GHS classifications for **2-Bromo-6-fluorobenzamide** are summarized below.<sup>[1]</sup>

Hazard Class	Category	Hazard Statement
Skin Corrosion / Irritation	2	H315: Causes skin irritation.
Serious Eye Damage / Eye Irritation	2	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.

Source: Apollo Scientific Safety Data Sheet[1]

These classifications mandate specific precautionary measures. The causality is clear: the compound's chemical structure can interact with biological tissues, leading to irritation and localized inflammation. Therefore, preventing direct contact and inhalation is the cornerstone of its safe use.

## Toxicological Data Gaps

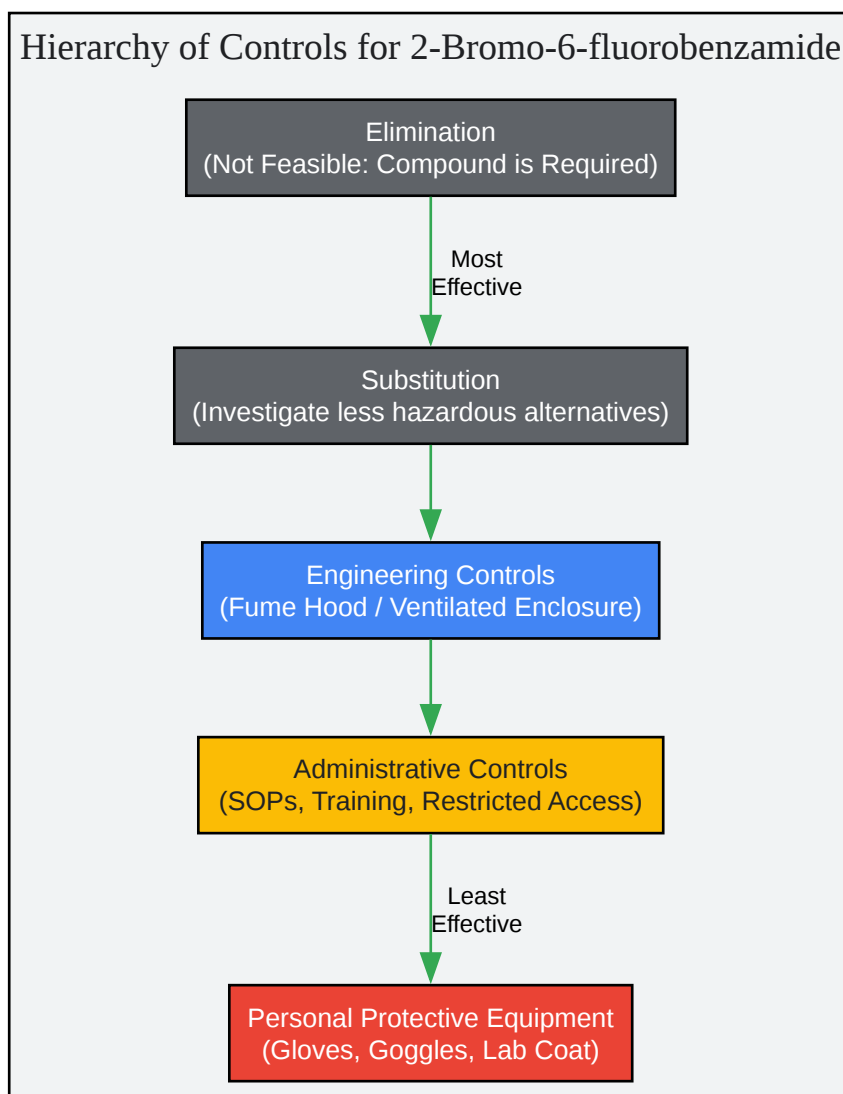
A critical point for all researchers to note is the absence of comprehensive toxicological data in the public domain. The Safety Data Sheet for **2-Bromo-6-fluorobenzamide** explicitly states that quantitative toxicity metrics (e.g., LD50 oral/dermal, LC50 inhalation) are "Not Available".[1]

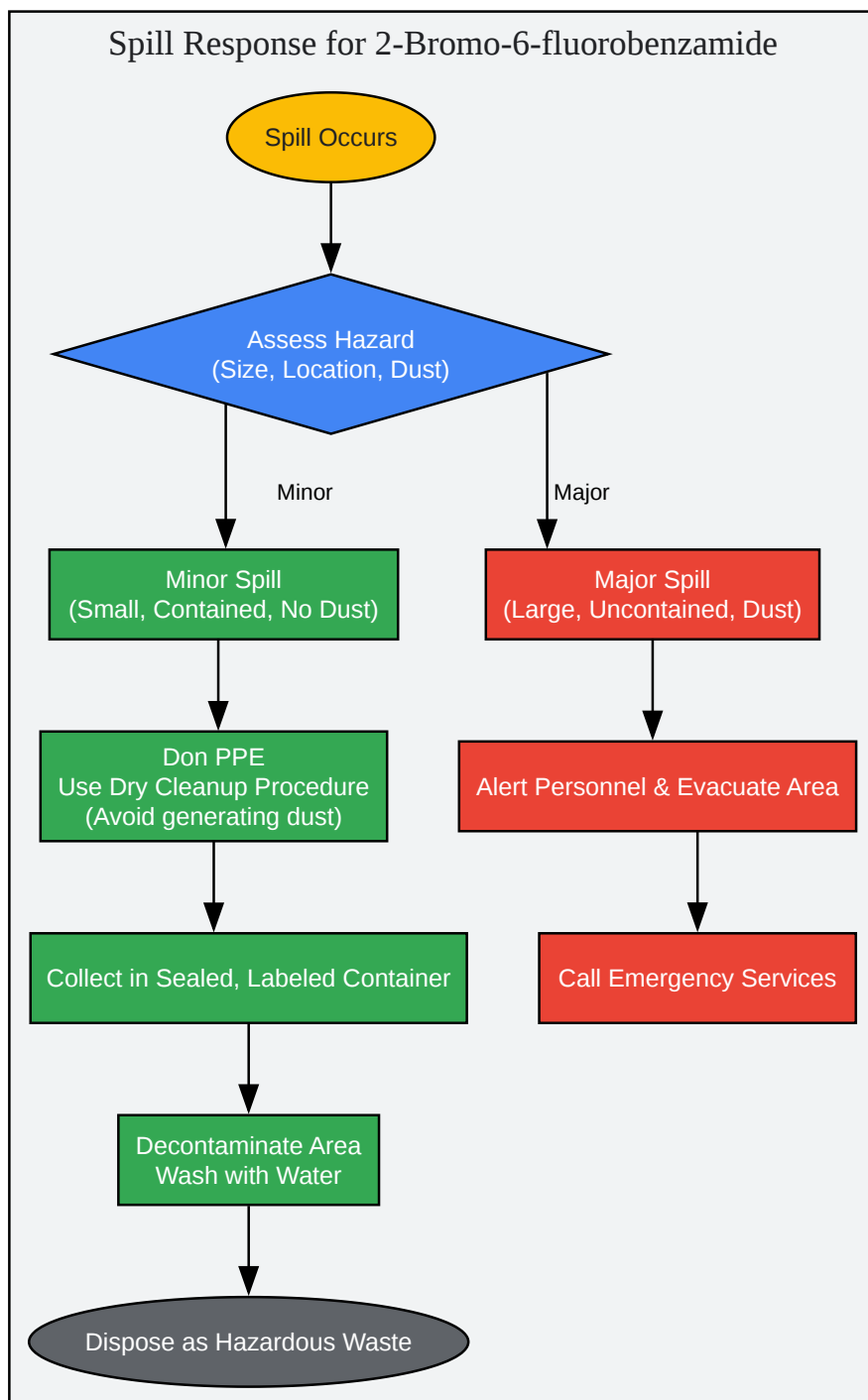
This data gap does not imply safety. Instead, it necessitates a more cautious approach, treating the compound as potentially harmful by ingestion and inhalation until proven otherwise. The "substituted benzamide" class of molecules, to which this compound belongs, is known for a wide range of biological activities, often involving interactions with physiological receptors.[2][3][4] This pharmacological potential underscores the need to minimize exposure, as even low-level contact could have unforeseen biological effects.

## The Hierarchy of Controls: A Self-Validating System for Safe Handling

To ensure a self-validating system of safety, all experimental work with **2-Bromo-6-fluorobenzamide** must be governed by the hierarchy of controls. This framework prioritizes the most effective safety measures, ensuring that reliance on personal protective equipment (PPE) is the final line of defense, not the first.

## Hierarchy of Controls for 2-Bromo-6-fluorobenzamide





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Caption: A decision tree for responding to spills of **2-Bromo-6-fluorobenzamide**.

Step-by-Step Spill Cleanup Protocol (Minor Spill): [1]1. Alert Personnel: Notify others in the immediate area. 2. Ensure Ventilation: Work only in a well-ventilated area, preferably a fume hood. 3. Don PPE: Wear appropriate PPE, including gloves, goggles, a lab coat, and if dust is present, a respirator. 4. Cleanup: Use dry cleanup procedures. Gently sweep or shovel the solid material. A vacuum cleaner equipped with a HEPA filter may be used if it is designed for combustible dusts. Crucially, avoid actions that generate dust. 5. Containment: Place the spilled material into a clean, dry, sealable, and properly labeled container for hazardous waste. 6. Decontamination: Wash the spill area with soap and water. 7. Disposal: Dispose of the waste container according to local, state, and federal regulations.

## First Aid Measures

Immediate and correct first aid is vital in case of exposure. [1]\* Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor. [1]\* Skin Contact: Take off contaminated clothing immediately. Wash the affected skin with plenty of soap and water. If skin irritation occurs, seek medical advice. [1]\* Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention immediately. [1]\* Ingestion: While not a classified hazard, ingestion should be avoided. If it occurs, rinse the mouth with water. Call a POISON CENTER or doctor if you feel unwell. [5]

## Physicochemical Hazards

- **Combustibility:** The compound is combustible and will burn if ignited. [1]\* **Fire Fighting:** In case of a fire, use dry chemical powder, carbon dioxide, or alcohol-resistant foam. Firefighters should wear full protective gear and self-contained breathing apparatus. [6]\* **Hazardous Decomposition:** Upon combustion, it may emit corrosive and toxic fumes, including carbon oxides, hydrogen bromide, and hydrogen fluoride. [1][5]

## Conclusion

**2-Bromo-6-fluorobenzamide** is a valuable reagent with a defined, manageable hazard profile centered on its irritant properties. The notable lack of detailed toxicological data requires all users to adopt a precautionary mindset, adhering strictly to the hierarchy of controls. By prioritizing engineering controls like fume hoods, following rigorous handling protocols, and using appropriate PPE, researchers can effectively mitigate risks. This proactive and informed

approach to safety ensures not only the well-being of laboratory personnel but also the integrity and success of the scientific work being conducted.

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